

# Essential Safety and Operational Guide for Handling Oxyoctaline Formate

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## Compound of Interest

Compound Name: OXYOCTALINE FORMATE

Cat. No.: B1582655

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Oxyoctaline Formate** (CAS No. 65405-72-3). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Physical and Chemical Properties

A summary of the key quantitative data for **Oxyoctaline Formate** is presented below. It is important to note that occupational exposure limits (PEL, TLV) have not been established for this substance.<sup>[1]</sup>

Property	Value
CAS Number	65405-72-3 <sup>[2]</sup> <sup>[3]</sup>
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O <sub>2</sub> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	236.35 g/mol <sup>[3]</sup>
Appearance	Liquid <sup>[1]</sup>
Flash Point	132.22 °C (270.00 °F) TCC <sup>[4]</sup>
Specific Gravity	1.030 to 1.035 @ 25 °C <sup>[4]</sup>
Refractive Index	1.502 to 1.505 @ 20 °C <sup>[4]</sup>

## Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety. The required PPE for handling **Oxyoctaline Formate** is detailed below.

Protection Type	Recommended Equipment	Justification & Best Practices
Eye/Face Protection	Wear safety glasses with side shields or goggles. <a href="#">[1]</a>	Protects against splashes that may cause mild eye irritation. <a href="#">[1]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin contact.	The substance may cause mild skin irritation. <a href="#">[1]</a> Wash skin thoroughly with soap and water after handling. <a href="#">[1]</a>
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, wear appropriate respiratory protection.	Knowledge about acute inhalation toxicity is incomplete. <a href="#">[1]</a> Avoid breathing vapor. <a href="#">[1]</a>

## Operational Plan for Handling and Use

Follow these step-by-step procedures for the safe handling of **Oxyoctaline Formate** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated. Use of a chemical fume hood is recommended.[\[1\]](#)
- Eliminate all potential ignition sources, as the substance has a flash point.[\[1\]](#)[\[4\]](#)
- Ground all equipment used when handling the product to prevent static discharge.[\[1\]](#)
- Have an emergency eye wash station and safety shower readily accessible.

### 2. Handling the Chemical:

- Wear the complete set of recommended PPE as detailed in the table above.
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid inhaling any vapors.[\[1\]](#)
- Open containers slowly and carefully to control any potential pressure release.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

### 3. First-Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for several minutes, lifting the eyelids.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek medical attention if irritation persists.[\[1\]](#)
- In case of skin contact: Take off all contaminated clothing immediately.[\[1\]](#) Wash the affected skin area thoroughly with soap and water for several minutes.[\[1\]](#) Get medical attention if irritation develops.[\[1\]](#)
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) If breathing is difficult, oxygen may be administered.[\[1\]](#) Call a physician if symptoms develop or persist.[\[1\]](#)
- If swallowed: Rinse the mouth with water if the person is conscious.[\[1\]](#) Do not induce vomiting.[\[1\]](#) Call a physician or poison control center immediately.[\[1\]](#)

## Spill and Disposal Plan

In the event of a spill and for routine disposal, the following procedures must be followed to mitigate environmental contamination and ensure safety.

### 1. Spill Response:

- Small Spills:
  - Wear appropriate PPE.

- Absorb the spill with an inert absorbent material such as dry clay, sand, or commercial sorbents.[\[1\]](#)
- Collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)
- Clean the spill area thoroughly to remove any residual contamination.[\[1\]](#)
- Large Spills:
  - Evacuate unnecessary personnel from the area.
  - Eliminate all ignition sources.[\[1\]](#)
  - If it can be done without risk, stop the flow of the material.[\[1\]](#)
  - Contain the spill using dikes to prevent it from entering drains or waterways.[\[1\]](#) The product is immiscible with water and will spread on the surface.[\[1\]](#)
  - Absorb the spilled material with vermiculite, dry sand, or earth and place it into containers for disposal.[\[1\]](#)
  - Never return spilled material to the original container for re-use.[\[1\]](#)

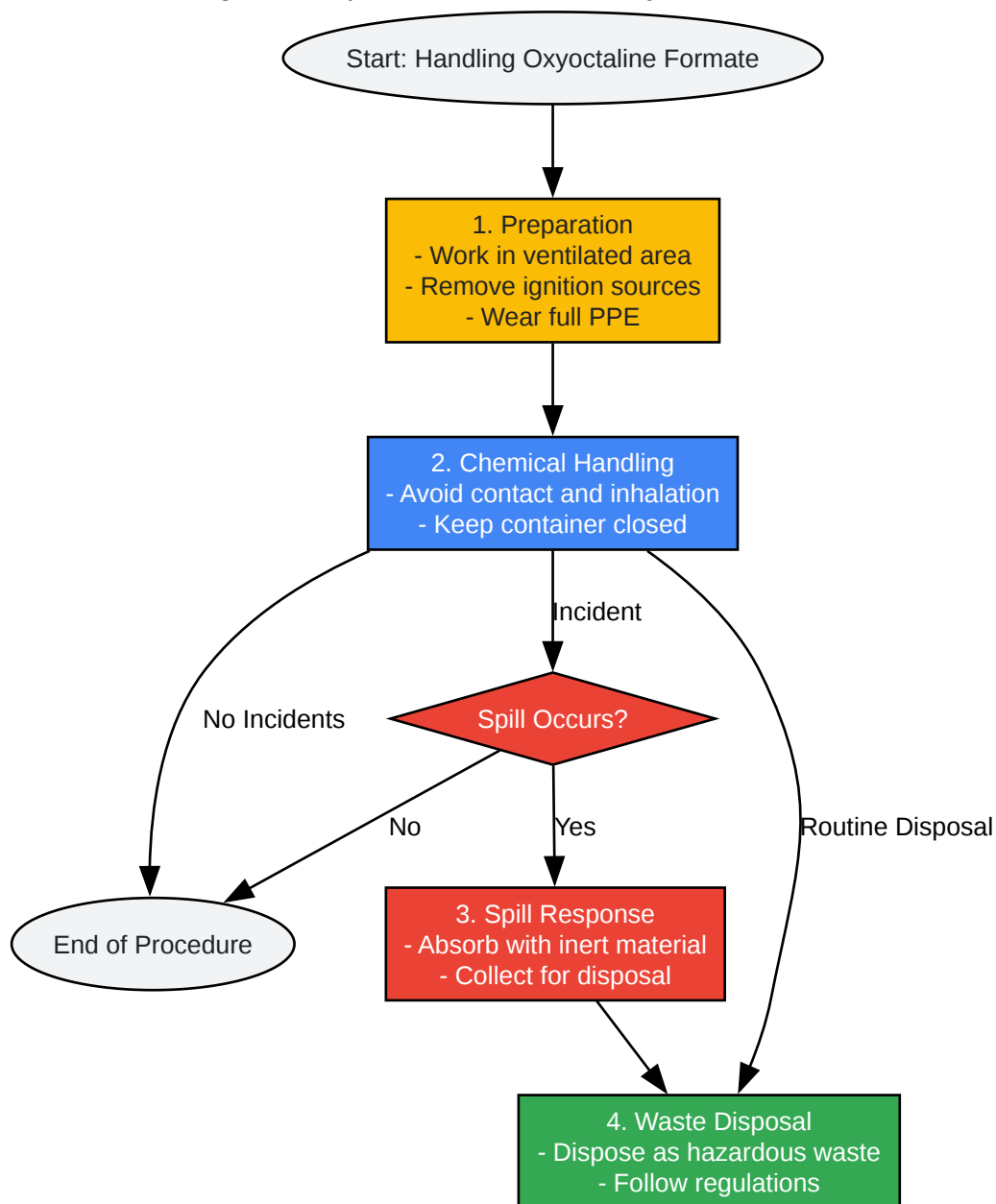
## 2. Disposal Protocol:

- **Oxyoctaline Formate** and any contaminated materials (e.g., absorbents, gloves) must be disposed of as hazardous waste.[\[1\]](#)
- Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[\[1\]](#)
- Avoid release to the environment, as the substance is very toxic to aquatic life with long-lasting effects.[\[1\]](#)

## Workflow Diagrams

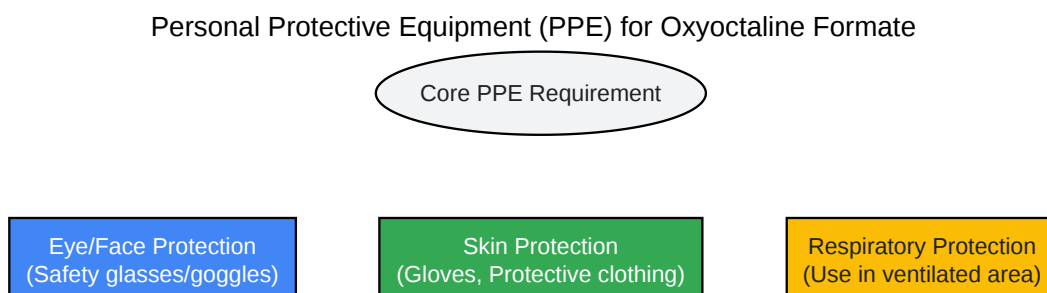
The following diagrams illustrate the key logical relationships in the handling and disposal of **Oxyoctaline Formate**.

#### Handling and Disposal Workflow for Oxyoctaline Formate



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Caption: Logical workflow for handling and disposing of **Oxyoctaline Formate**.



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Caption: Required PPE for handling **Oxyoctaline Formate**.

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